

stability and storage of 3,5-Dimethyl-4-methoxyphenylboronic acid

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Compound of Interest

Compound Name:	3,5-Dimethyl-4-methoxyphenylboronic acid
Cat. No.:	B1307923

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An In-depth Technical Guide to the Stability and Storage of **3,5-Dimethyl-4-methoxyphenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Dimethyl-4-methoxyphenylboronic acid is a valuable reagent in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions such as the Suzuki-Miyaura coupling. As with many organoboron compounds, its stability and proper storage are critical for ensuring its reactivity and the reproducibility of experimental results. This guide provides a comprehensive overview of the stability and recommended storage conditions for **3,5-Dimethyl-4-methoxyphenylboronic acid**, based on available data for the compound and analogous arylboronic acids.

Chemical Properties

Property	Value
Chemical Formula	C9H13BO3
Molecular Weight	180.01 g/mol
Appearance	White to yellow solid[1]
CAS Number	301699-39-8

Stability Profile

Arylboronic acids are generally considered to be solids that are stable to air and can be stored for extended periods without decomposition.[2] However, their stability is influenced by several factors, including moisture, pH, temperature, and light. The primary degradation pathway for arylboronic acids is protodeboronation, the cleavage of the C-B bond, which replaces the boronic acid group with a hydrogen atom.

Key Factors Influencing Stability:

- **Moisture and pH:** Protodeboronation is often accelerated in aqueous and basic conditions.[1][3][4] The reaction can proceed through the boronate anion, which is more susceptible to cleavage.[4]
- **Electron-donating Groups:** Arylboronic acids with electron-donating groups, such as the methoxy and dimethyl groups present in **3,5-Dimethyl-4-methoxyphenylboronic acid**, can be more prone to protodeboronation.[5]
- **Temperature:** Elevated temperatures can increase the rate of degradation.
- **Incompatible Materials:** Contact with strong oxidizing agents, strong acids, and strong bases should be avoided.[4][6]

Hazardous decomposition of arylboronic acids can lead to the formation of carbon monoxide, carbon dioxide, and boron oxides.[6]

Recommended Storage and Handling

To ensure the long-term stability and integrity of **3,5-Dimethyl-4-methoxyphenylboronic acid**, the following storage and handling guidelines are recommended.

Storage Conditions

The following table summarizes the recommended storage conditions based on supplier information and data for analogous compounds.

Parameter	Recommendation	Rationale
Temperature	Room temperature for short-term storage. For long-term storage, consider -20°C or -80°C as with similar compounds. [1] [3]	Reduces the rate of potential degradation reactions.
Atmosphere	Store under an inert atmosphere (e.g., argon or nitrogen). [1]	Minimizes exposure to moisture and oxygen.
Container	Tightly sealed, opaque containers.	Protects from moisture and light.
Location	A dry, cool, and well-ventilated place. [4] [5] [6]	Prevents moisture uptake and ensures a stable environment.

Handling Precautions

- Handle the compound in a well-ventilated area or under a fume hood to avoid inhalation of dust.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Avoid contact with skin and eyes.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

- Minimize exposure to ambient air and moisture by keeping containers tightly sealed when not in use.

Experimental Protocol for Stability Assessment

The following is a general protocol for conducting a stability study on **3,5-Dimethyl-4-methoxyphenylboronic acid**. This protocol can be adapted based on specific laboratory capabilities and regulatory requirements.

Objective: To evaluate the stability of **3,5-Dimethyl-4-methoxyphenylboronic acid** under various storage conditions over a defined period.

Materials:

- 3,5-Dimethyl-4-methoxyphenylboronic acid** (multiple batches if available)
- Vials (amber glass with inert-lined caps)
- Controlled environment chambers (e.g., incubators with temperature and humidity control)
- Analytical balance
- NMR spectrometer
- HPLC or GC instrument with a suitable column and detector
- Reference standards

Methodology:

- Sample Preparation:**
 - Aliquot approximately 100 mg of **3,5-Dimethyl-4-methoxyphenylboronic acid** into pre-labeled amber vials.
 - Create sets of samples for each storage condition to be tested.
 - If testing under an inert atmosphere, purge the vials with argon or nitrogen before sealing.

- Storage Conditions and Time Points:

- Define the storage conditions based on ICH guidelines or intended storage. A comprehensive study might include:
 - 25°C / 60% RH (Long-term)
 - 40°C / 75% RH (Accelerated)
 - 5°C (Refrigerated)
 - -20°C (Frozen)
- Establish time points for analysis (e.g., 0, 1, 3, 6, 12, 24 months).

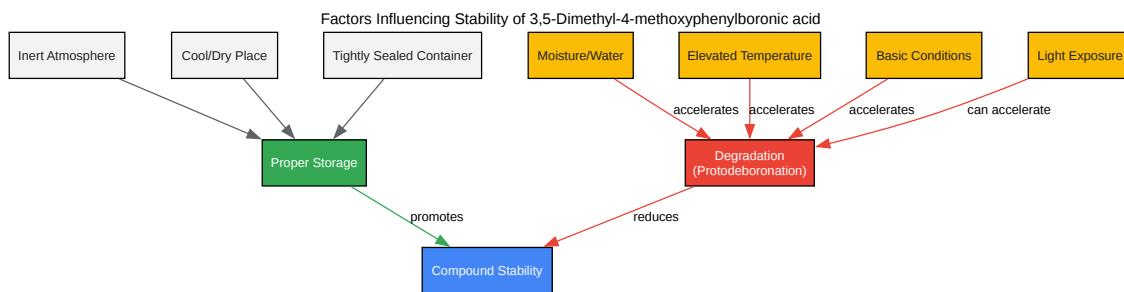
- Analytical Methods:

- Initial Analysis (T=0): Perform a complete analysis of a baseline sample to determine its initial purity and characteristics.
- Purity Assessment (HPLC/GC):
 - Develop and validate a stability-indicating HPLC or GC method capable of separating the parent compound from potential degradation products (e.g., 2,6-dimethyl-1-methoxybenzene from protodeboronation).
 - At each time point, dissolve a known amount of the stored sample in a suitable solvent and analyze by HPLC or GC.
 - Quantify the purity of the compound and the concentration of any significant degradation products.
- Structural Confirmation (NMR):
 - At selected time points, acquire ^1H and ^{11}B NMR spectra to confirm the structure of the compound and identify any structural changes or the presence of boron-containing impurities.

- Physical Appearance: Visually inspect the samples at each time point for any changes in color or physical state.
- Data Analysis:
 - Tabulate the purity data for each storage condition and time point.
 - Calculate the rate of degradation, if any, under each condition.
 - Based on the data, determine the recommended shelf life and storage conditions for the compound.

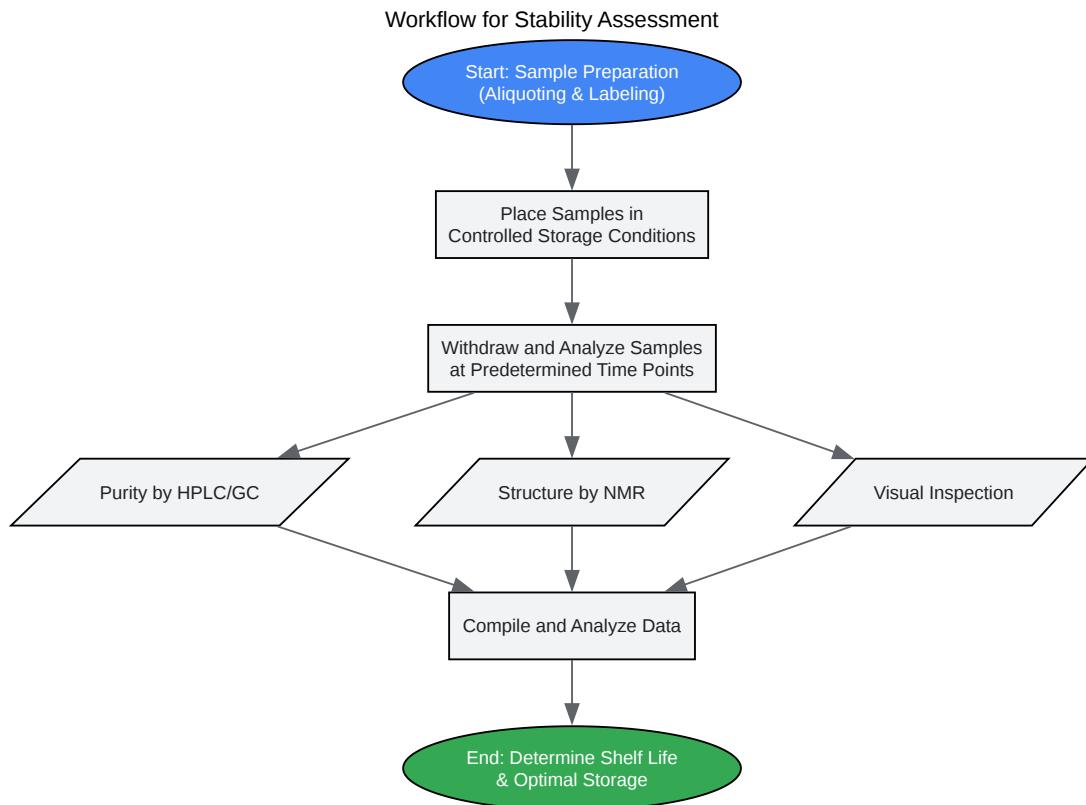
Visualizations

The following diagrams illustrate the key relationships and workflows related to the stability of **3,5-Dimethyl-4-methoxyphenylboronic acid**.



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Caption: Factors influencing the stability of **3,5-Dimethyl-4-methoxyphenylboronic acid**.



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Caption: Experimental workflow for assessing the stability of the compound.

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